

sourcing and availability of MMV667492 for research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MMV667492

Cat. No.: B15570876

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MMV667492: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

Abstract

MMV667492 has been identified as a potent and selective inhibitor of Ezrin, a key protein implicated in the metastatic progression of various cancers, including osteosarcoma. This technical guide provides a comprehensive overview of the sourcing, availability, and key experimental data related to **MMV667492**. It includes detailed summaries of its biochemical and cellular activities, experimental protocols for its characterization, and visualizations of the implicated signaling pathways. This document is intended to serve as a foundational resource for researchers investigating Ezrin-targeted therapies and the development of novel anti-metastatic agents.

Sourcing and Availability

MMV667492 originates from the "Malaria Box," an open-access collection of compounds with activity against *Plasmodium falciparum*, curated by the Medicines for Malaria Venture (MMV). [1][2] Its identification as an Ezrin inhibitor stems from a screening of this library for compounds

that could target metastatic osteosarcoma.[1] For research purposes, **MMV667492** can be procured from various commercial suppliers specializing in chemical compounds for research and development.

Table 1: Commercial Suppliers of **MMV667492**

Supplier	Product Number	Purity	Available Quantities
MyBioSource	MBS5774243	>98%	Inquire
TargetMol	T24491	>98%	25 mg, 50 mg, 100 mg

Biochemical and Cellular Activity

MMV667492 demonstrates high-affinity binding to Ezrin and potent inhibition of its function in cellular assays. Its activity has been characterized through various biophysical and cell-based experiments.

Table 2: Quantitative Data for **MMV667492** Activity

Assay	Parameter	Value	Cell Line	Reference
Surface Plasmon Resonance (SPR)	Binding Affinity (Kd)	29.4 nM	-	Celik et al., 2015
Cell Motility Assay	IC50	Data not explicitly stated in abstract	Osteosarcoma cells	Celik et al., 2015
In Vivo Lung Metastasis Model	-	Potent anti-ezrin activity	-	Celik et al., 2015

Experimental Protocols

The following are detailed methodologies for key experiments used to characterize the activity of **MMV667492**.

Surface Plasmon Resonance (SPR) for Binding Affinity

This protocol outlines the determination of the binding affinity of **MMV667492** to recombinant Ezrin protein.

- Immobilization of Ligand:
 - Activate a CM5 sensor chip with a 1:1 mixture of 0.4 M EDC and 0.1 M NHS.
 - Inject recombinant human Ezrin protein (at a concentration of 20-50 µg/mL in 10 mM sodium acetate, pH 5.0) over the activated surface until the desired immobilization level is reached (approximately 10,000-12,000 response units).
 - Deactivate any remaining active esters by injecting 1 M ethanolamine-HCl, pH 8.5.
 - A reference flow cell is prepared similarly but without the injection of Ezrin.
- Analyte Interaction:
 - Prepare serial dilutions of **MMV667492** in a suitable running buffer (e.g., HBS-EP+ buffer: 10 mM HEPES pH 7.4, 150 mM NaCl, 3 mM EDTA, 0.05% v/v Surfactant P20).
 - Inject the **MMV667492** solutions over the ligand and reference flow cells at a constant flow rate (e.g., 30 µL/min).
 - Monitor the association and dissociation phases in real-time.
- Data Analysis:
 - Subtract the reference flow cell data from the ligand flow cell data to obtain specific binding sensorgrams.
 - Fit the sensorgram data to a suitable binding model (e.g., 1:1 Langmuir binding model) to determine the association rate constant (k_a), dissociation rate constant (k_d), and the equilibrium dissociation constant (K_d).

Cell Motility/Chemotaxis Assay

This protocol describes the assessment of the inhibitory effect of **MMV667492** on osteosarcoma cell migration.

- Cell Preparation:
 - Culture highly metastatic osteosarcoma cells (e.g., K7M2) to sub-confluency.
 - Starve the cells in serum-free medium for 24 hours prior to the assay.
 - Harvest the cells and resuspend them in serum-free medium at a concentration of 1×10^6 cells/mL.
- Assay Setup:
 - Use a Boyden chamber or a similar transwell migration system with a porous membrane (e.g., 8 μ m pore size).
 - Add a chemoattractant (e.g., fetal bovine serum) to the lower chamber.
 - In the upper chamber, add the cell suspension pre-incubated with various concentrations of **MMV667492** or vehicle control (DMSO).
- Incubation and Analysis:
 - Incubate the chamber at 37°C in a humidified incubator for a suitable period (e.g., 4-6 hours) to allow for cell migration.
 - After incubation, remove the non-migrated cells from the upper surface of the membrane.
 - Fix and stain the migrated cells on the lower surface of the membrane.
 - Count the number of migrated cells in several random fields under a microscope.
- Data Interpretation:
 - Calculate the percentage of inhibition of cell migration for each concentration of **MMV667492** compared to the vehicle control.

- Determine the IC50 value by plotting the percentage of inhibition against the log concentration of **MMV667492**.

In Vivo Murine Model of Osteosarcoma Lung Metastasis

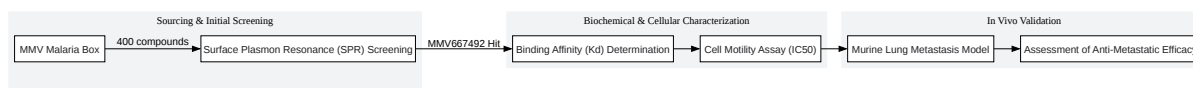
This protocol details the evaluation of **MMV667492**'s efficacy in preventing lung metastasis in an animal model.

- Animal Model:
 - Use immunodeficient mice (e.g., BALB/c nude mice).
 - Inject highly metastatic osteosarcoma cells (e.g., 1×10^6 K7M2 cells) into the tail vein of the mice to induce experimental lung metastases.
- Treatment:
 - Randomly assign the mice to treatment and control groups.
 - Administer **MMV667492** or a vehicle control to the mice via a suitable route (e.g., intraperitoneal injection) at a predetermined dose and schedule, starting shortly after tumor cell injection.
- Endpoint Analysis:
 - After a defined period (e.g., 3-4 weeks), euthanize the mice.
 - Harvest the lungs and fix them in Bouin's solution.
 - Count the number of metastatic nodules on the lung surface.
 - For more detailed analysis, the lungs can be sectioned and stained with hematoxylin and eosin (H&E) for histopathological examination.
- Statistical Analysis:
 - Compare the number of lung metastases between the **MMV667492**-treated group and the control group using an appropriate statistical test (e.g., Mann-Whitney U test).

Signaling Pathways and Mechanisms of Action

Ezrin is a crucial linker protein that connects the plasma membrane to the actin cytoskeleton. Its activation and localization at the cell periphery are critical for the formation of membrane protrusions, cell motility, and invasion, which are hallmark processes of cancer metastasis. The phosphorylation of Ezrin at Threonine 567 (T567) is a key step in its activation.

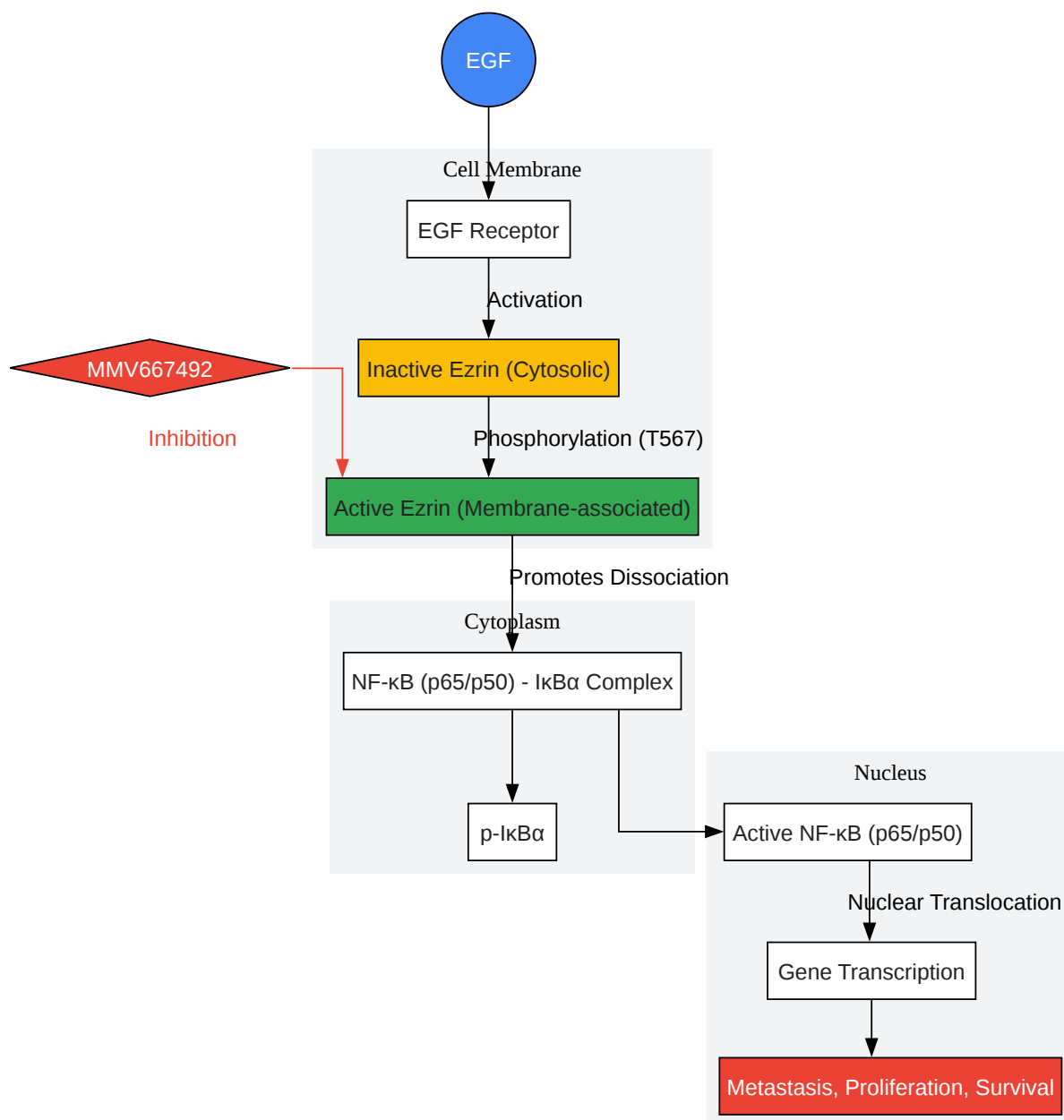
MMV667492, as an Ezrin inhibitor, is expected to disrupt these processes. The binding of **MMV667492** to Ezrin likely prevents its conformational activation, thereby inhibiting its interaction with binding partners and its role in cytoskeletal rearrangements. This leads to a reduction in cell motility and the metastatic potential of cancer cells.



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*Experimental workflow for the identification and characterization of **MMV667492**.*

The downstream signaling pathways influenced by Ezrin are complex and can involve multiple protein networks. One of the key pathways implicated in Ezrin-mediated metastasis in osteosarcoma involves the activation of the NF- κ B pathway. Ezrin can promote the nuclear translocation of the p65 subunit of NF- κ B, leading to the transcription of genes involved in cell survival, proliferation, and invasion.



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*Proposed Ezrin-NF-κB signaling pathway inhibited by **MMV667492**.*

Conclusion

MMV667492 represents a promising lead compound for the development of novel anti-metastatic therapies targeting Ezrin. Its high potency and well-characterized mechanism of action provide a strong rationale for further preclinical and clinical investigation. This guide serves as a starting point for researchers aiming to explore the therapeutic potential of **MMV667492** and to further elucidate the role of Ezrin in cancer metastasis.

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References

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- To cite this document: BenchChem. [sourcing and availability of MMV667492 for research]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15570876/docs#sourcing-and-availability-of-mmV667492-for-research>]

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